

A Comparative Guide to the Stress Stability Testing of O-Desmethyl Mebeverine Acid

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Compound of Interest

Compound Name: *O-Desmethyl Mebeverine Acid*

Cat. No.: *B1419324*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview and a proposed experimental framework for conducting forced degradation studies on **O-Desmethyl Mebeverine Acid**. As a significant metabolite of the antispasmodic drug Mebeverine, understanding its stability profile is crucial for regulatory submissions and for ensuring the safety and efficacy of the final drug product. This document is structured to provide not only a methodological approach but also the scientific rationale behind the experimental design, reflecting a commitment to expertise, authoritativeness, and trustworthiness in pharmaceutical analysis.

Introduction: The Imperative for Stress Testing

In pharmaceutical development, stability testing is a critical component that provides evidence on how the quality of a drug substance or drug product varies with time under the influence of environmental factors such as temperature, humidity, and light. Forced degradation, or stress testing, is the process of subjecting a drug substance to conditions more severe than accelerated stability studies to identify potential degradation products. This is a regulatory requirement and a scientific necessity to:

- Elucidate potential degradation pathways.
- Characterize degradation products.
- Develop and validate stability-indicating analytical methods.
- Understand the intrinsic stability of the molecule.

O-Desmethyl Mebeverine Acid, with its distinct combination of a phenolic hydroxyl, a carboxylic acid, and a tertiary amine functional group, presents a unique stability profile that warrants a thorough investigation.

Molecular Profile of O-Desmethyl Mebeverine Acid

A foundational understanding of the molecule's structure is paramount to predicting its behavior under stress.

Chemical Structure:

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